

# natural sources of delphinidin chloride

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## Compound Focus: Delphinidin Chloride

CAS No.: 528-53-0

Cat. No.: S525603

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## Chemical Profile and Natural Sources

Delphinidin (3,3',4',5,5',7-hexahydroxyflavylium) is an anthocyanidin. Its chloride salt form, **delphinidin chloride**, is commonly used in scientific research for its stability and solubility [1] [2]. The compound is characterized by two aromatic rings (A and B) joined by a heterocyclic pyran ring (C), with multiple hydroxyl groups responsible for its strong antioxidant properties [1] [3].

The table below summarizes the primary natural sources and key chemical data for **delphinidin chloride**.

Category	Details
Natural Sources	Bilberry, blueberry, blackcurrant, cranberry, pomegranate, eggplant (skin), red/purple grapes, red wine [4] [1] [5].
Chemical Formula	$C_{15}H_{11}ClO_7$ [2].
Molar Mass	338.70 g/mol [2].
CAS Number	528-53-0 [2] [5].
Form	Solid, appearing brown to black [2].
Solubility	Soluble in polar solvents like methanol, water, and DMSO [1] [2].

## Extraction and Purification Methods

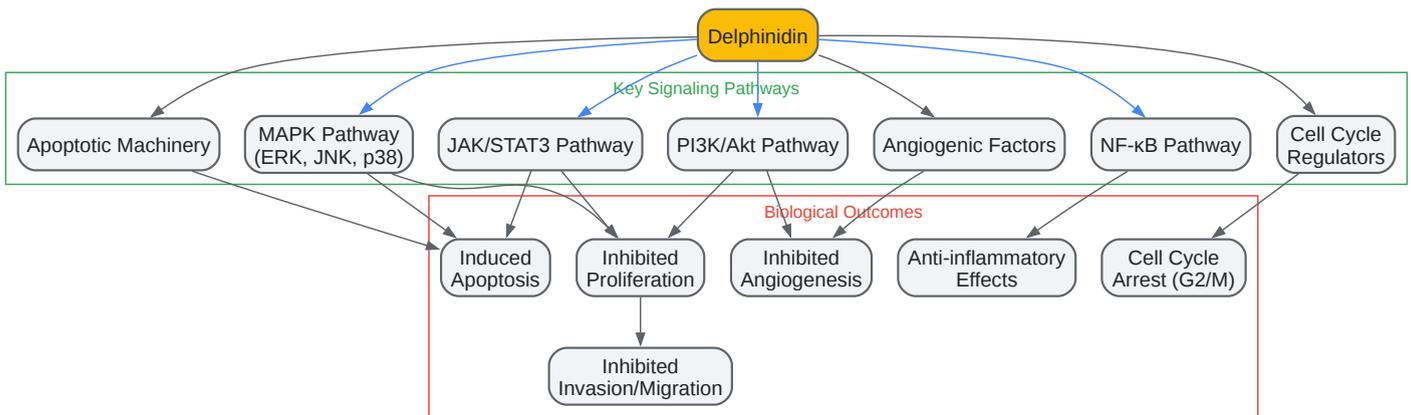
Conventional extraction methods for anthocyanins like delphinidin often involve maceration with organic solvents such as methanol or ethanol [6]. However, research into greener and more efficient methods is advancing.

- **Deep Eutectic Solvents (DES):** These are considered green, biodegradable, and low-toxicity solvents. They typically consist of a hydrogen bond acceptor (e.g., choline chloride) and a hydrogen bond donor (e.g., lactic acid, oxalic acid). The acidic nature of certain DES helps stabilize the flavylium cation form of anthocyanins, leading to higher extraction yields compared to conventional solvents [6].
- **Pressurized Liquid Extraction (PLE):** This method uses high pressure and temperature to extract compounds rapidly and with less solvent [6].
- **Purification:** After extraction, counter-current chromatography is an efficient and cost-effective liquid-liquid separation technique for purifying anthocyanins on a preparative scale, serving as an alternative to preparative HPLC [6].

## Biological Activities and Mechanistic Insights

**Delphinidin chloride** exhibits a range of biological activities with potential therapeutic applications, primarily through the modulation of key cellular signaling pathways.

The following diagram illustrates the primary signaling pathways through which **delphinidin chloride** exerts its documented anticancer effects.



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*FIGURE 1: Key signaling pathways modulated by **delphinidin chloride**, leading to its observed anticancer effects.*

## Anticancer Mechanisms

**Delphinidin chloride** inhibits cancer cell proliferation and induces apoptosis through multiple pathways.

- **Induction of Apoptosis:** In human colon cancer cells (HCT116), **delphinidin chloride** upregulates the expression of caspases-3, -8, and -9 and decreases the level of the anti-apoptotic protein Bcl-2 [3]. It can also induce cell cycle arrest at the G2/M phase [4] [3].
- **Inhibition of Key Signaling Pathways:** The compound directly targets and inhibits several pro-survival kinases. It acts as a potent inhibitor of EGFR and has been shown to inhibit Fyn kinase, MAPKK4, and PI3K activity, thereby suppressing downstream effectors like NF-κB and AP-1, which are crucial for cell growth and inflammation [4] [2] [7].
- **Anti-metastatic Effects:** **Delphinidin chloride** can inhibit the epithelial-to-mesenchymal transition (EMT), a key process in metastasis. In human osteosarcoma and hepatocellular carcinoma cells, it suppresses the expression of EMT markers and matrix metalloproteinases (MMPs), potentially through the inhibition of ERK/p38 MAPK and EGFR signaling [4].

## Anti-angiogenic Activity

Angiogenesis, the formation of new blood vessels, is critical for tumor growth. **Delphinidin chloride** exhibits anti-angiogenic properties by downregulating critical factors like HIF-1 $\alpha$  and VEGF, and by inhibiting VEGFR2 signaling in endothelial cells [4] [8]. This action disrupts the blood supply necessary for tumors to grow.

## Anti-inflammatory and Other Activities

**Delphinidin chloride** demonstrates significant anti-inflammatory effects by strongly inhibiting TNF- $\alpha$ -induced COX-2 expression [4]. It has also shown potential in mitigating pathological markers in models of psoriasis by improving keratinocyte differentiation and reducing inflammation [4].

## Research Considerations and Protocols

For researchers intending to work with **delphinidin chloride**, several practical aspects must be considered.

### In Vitro Experimental Notes

- **Solution Preparation:** **Delphinidin chloride** is unstable in solution. Prepare fresh stock solutions before use. It is soluble in DMSO, and common working concentrations in cell-based assays range from ~10  $\mu$ M to 75  $\mu$ M, depending on the cell type and assay [4] [2].
- **Cell-Based Assays:**
  - **Proliferation Assay:** Treat cells (e.g., Human Aortic Endothelial Cells - HAoECs) with varying concentrations of **delphinidin chloride** (e.g., 0.1-5  $\mu$ g/mL) for 24-72 hours. Cell proliferation can be measured using MTT or WST-1 assays [8].
  - **Apoptosis Assay:** After treatment, apoptosis can be detected using Annexin V/propidium iodide staining followed by flow cytometry. Monitor the cleavage of caspases and histone deacetylase 3 (HDAC3) via Western blotting [4] [9].

## Key Research Challenges

- **Low Bioavailability and Stability:** A major challenge is its poor absorption and rapid degradation under physiological conditions (pH > 3, light sensitivity) [8] [3].
- **Innovative Delivery Systems:** To overcome bioavailability issues, researchers are exploring advanced delivery systems. For instance, encapsulating delphinidin in small extracellular vesicles (sEVs) has been shown to enhance its stability and anti-angiogenic potency by up to 100-fold in some assays [8].
- **Metabolism:** The metabolism and precise bioavailability of delphinidin and its glycosides in biological systems are not fully understood and require further exploration [1] [3].

In summary, **delphinidin chloride** is a promising natural compound with compelling multi-target mechanisms against cancer and other proliferation-related diseases. While challenges regarding its stability and delivery remain significant, ongoing research into novel formulations and a deeper understanding of its pharmacokinetics are paving the way for its future development as a therapeutic or nutraceutical agent.

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To cite this document: Smolecule. [natural sources of delphinidin chloride]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b525603#natural-sources-of-delphinidin-chloride>]

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